

# Application Notes: 2-Chloro-3-nitrophenol in Pharmaceutical Synthesis

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## Compound of Interest

Compound Name: 2-Chloro-3-nitrophenol

Cat. No.: B183055

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## Introduction: The Strategic Utility of 2-Chloro-3-nitrophenol

**2-Chloro-3-nitrophenol** is a highly functionalized aromatic compound that serves as a versatile building block in the synthesis of complex pharmaceutical molecules.<sup>[1]</sup> Its chemical architecture, featuring a phenolic hydroxyl group, a nitro group, and a chlorine atom on a benzene ring, offers a rich platform for a variety of chemical transformations.<sup>[2]</sup> The strategic positioning of these functional groups allows for regioselective reactions, making it a valuable precursor in medicinal chemistry.

The electron-withdrawing nature of the nitro group significantly influences the reactivity of the aromatic ring, enhancing the acidity of the phenolic proton and activating the chlorine atom for nucleophilic substitution reactions.<sup>[3]</sup> Furthermore, the nitro group can be readily reduced to an amino group, a cornerstone transformation in the synthesis of many pharmaceutical agents, including kinase inhibitors and anti-inflammatory drugs.<sup>[3][4]</sup> The presence of the chlorine atom provides an additional site for modification or can be a key feature for the biological activity of the final compound. These characteristics make **2-Chloro-3-nitrophenol** a precursor of interest for generating libraries of compounds for drug discovery.<sup>[2]</sup>

This document provides a comprehensive guide for researchers and drug development professionals on the effective utilization of **2-Chloro-3-nitrophenol** in pharmaceutical synthesis. It will cover key reaction pathways, provide detailed experimental protocols, and discuss the rationale behind the methodological choices.

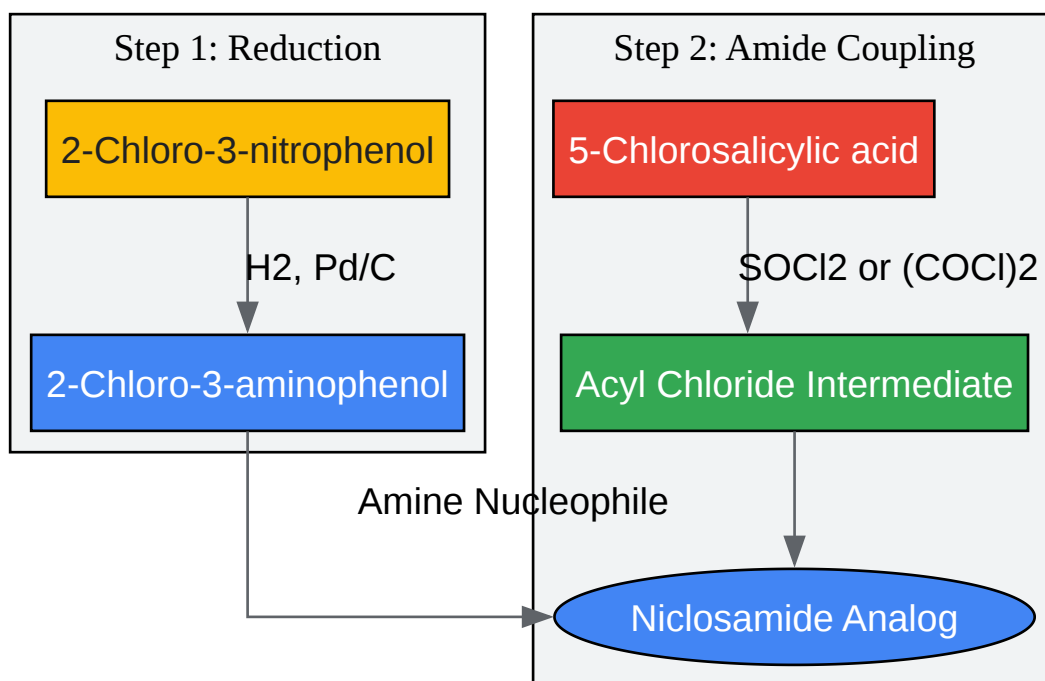
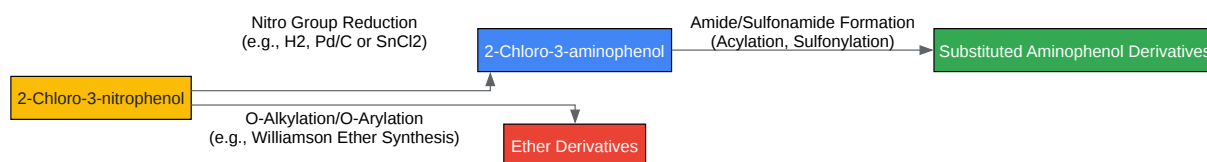
## Physicochemical Properties and Safety Data

A thorough understanding of the physicochemical properties and safety profile of a starting material is paramount for its safe and effective use in synthesis.

Property	Value	Reference
CAS Number	603-84-9	[5]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClNO <sub>3</sub>	[5]
Molecular Weight	173.55 g/mol	[5][6]
Appearance	Yellow to orange crystalline powder	
Melting Point	120.5 °C	[7]
Storage	Room Temperature, sealed in a dry place	
Purity	Typically ≥97%	[8]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	
Precautionary Statements	P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	

## Core Synthetic Transformations

The synthetic utility of **2-Chloro-3-nitrophenol** is primarily centered around the selective manipulation of its three key functional groups. The following diagram illustrates the principal reaction pathways.



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## Sources

- 1. Page loading... [wap.guidechem.com]
- 2. Niclosamide synthesis - chemicalbook [chemicalbook.com]
- 3. Successive paired electrochemical late-stage modification of niclosamide a common anthelmintic drug. A green protocol for the synthesis of new drug-like molecules - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 4. US4670608A - Preparation of 2,4-dichloro-3-alkyl-6-nitrophenols - Google Patents [patents.google.com]
- 5. scbt.com [scbt.com]
- 6. Phenol, 2-chloro-3-nitro- | C<sub>6</sub>H<sub>4</sub>ClNO<sub>3</sub> | CID 3013917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Exploring Structure–Activity Relationships of Niclosamide-Based Colistin Potentiators in Colistin-Resistant Gram-Negative Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 603-84-9 Cas No. | 2-Chloro-3-nitrophenol | Apollo [store.apolloscientific.co.uk]
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